

QuEChERS Method for Triazole Fungicides and Metabolites: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-(1H-1,2,4-Triazol-1-yl)acetic Acid-D4
Cat. No.: B15556961

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This document provides detailed application notes and protocols for the analysis of triazole fungicides and their metabolites in various matrices using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.

Triazole fungicides are a widely used class of pesticides for controlling fungal diseases in crops.[1] Their extensive use, however, raises concerns about potential environmental contamination and residues in food products.[2] Monitoring these residues, including their metabolites, is crucial for food safety and environmental protection. The QuEChERS method has become a popular sample preparation technique for the analysis of pesticide residues in food and environmental samples due to its simplicity, speed, and low solvent consumption.[1][3]

Principle of the QuEChERS Method

The QuEChERS method is a two-step process involving an extraction and a cleanup phase. Initially, the sample is homogenized and extracted with an organic solvent, typically acetonitrile, in the presence of salts to induce liquid-liquid partitioning and drive the analytes into the

organic layer.[2] This is followed by a dispersive solid-phase extraction (d-SPE) cleanup step where an aliquot of the organic extract is treated with a combination of sorbents to remove interfering matrix components such as pigments, sugars, and fatty acids.[2][3] The final extract is then ready for analysis, most commonly by liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-mass spectrometry (GC-MS).[2]

Experimental Protocols

Standard QuEChERS Protocol for Triazole Fungicides

This protocol is a general procedure adaptable to various fruit and vegetable matrices.

a. Sample Preparation and Extraction:

- Homogenize a representative laboratory sample (1-2 kg) using a chopper.[3]
- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.[2][4]
- Add 10-15 mL of acetonitrile (or ethyl acetate as a modification).[2][3]
- For samples with low water content, add an appropriate amount of water to hydrate the sample.[2]
- Add a salt mixture, commonly consisting of magnesium sulfate (MgSO_4) and sodium chloride (NaCl), to induce phase separation.[2][4]
- Shake the tube vigorously for 1 minute.
- Centrifuge the tube at ≥ 2500 rpm for 5 minutes.[4]

b. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Take a 1-8 mL aliquot of the supernatant (acetonitrile layer) and transfer it to a 15 mL centrifuge tube.
- Add a d-SPE cleanup sorbent mixture. A common combination for triazole fungicides is primary secondary amine (PSA) to remove organic acids and sugars, and anhydrous magnesium sulfate to remove excess water.[2][3] C18 is also used as a sorbent.[5][6]

- Vortex the tube for 30 seconds to 1 minute.
- Centrifuge the tube for 5 minutes.
- The resulting supernatant is the final extract.[2]

c. Analysis:

- The final extract can be directly injected into an LC-MS/MS system or further processed (e.g., evaporated and reconstituted in a suitable solvent).[2]
- LC separation is often performed on a C18 reversed-phase column.[3]
- Mass spectrometric detection is typically carried out using an electrospray ionization (ESI) source in positive ion mode.[5][7]

QuPPE (Quick Polar Pesticides) Method for Polar Metabolites

The analysis of polar triazole metabolites like 1,2,4-triazole (TRZ), 1,2,4-triazole alanine (TA), and 1,2,4-triazole acetic acid (TAA) can be challenging with standard QuEChERS methods.[1] The QuPPE method is a modified approach suitable for these polar compounds.

a. Sample Preparation and Extraction:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of methanol with 1% formic acid.[1]
- Shake vigorously.
- Centrifuge the tube.
- The supernatant can be directly analyzed, often without a cleanup step, due to the use of isotopically labeled internal standards to compensate for matrix effects.[1]

Quantitative Data Summary

The following tables summarize the performance of the QuEChERS method for the analysis of various triazole fungicides and their metabolites in different matrices.

Table 1: Recovery of Triazole Fungicides in Fruits and Vegetables using a Modified QuEChERS Method[3]

Fungicide	Matrix	Fortification Level (mg/kg)	Recovery (%)
Triadimenol	Tomato, Cabbage, Carrot, Orange	0.05, 0.5, 1.0	90 - 105
Triadimefon	Tomato, Cabbage, Carrot, Orange	0.05, 0.5, 1.0	90 - 105
Cyproconazole	Tomato, Cabbage, Carrot, Orange	0.05, 0.5, 1.0	76 - 120
Myclobutanil	Tomato, Cabbage, Carrot, Orange	0.05, 0.5, 1.0	90 - 105
Tebuconazole	Tomato, Cabbage, Carrot, Orange	0.05, 0.5, 1.0	90 - 105
Fenbuconazole	Tomato, Cabbage, Carrot, Orange	0.05, 0.5, 1.0	76 - 100
Hexaconazole	Tomato, Cabbage, Carrot, Orange	0.05, 0.5, 1.0	90 - 105
Propiconazole	Tomato, Cabbage, Carrot, Orange	0.05, 0.5, 1.0	90 - 105
Difenoconazole	Tomato, Cabbage, Carrot, Orange	0.05, 0.5, 1.0	90 - 105

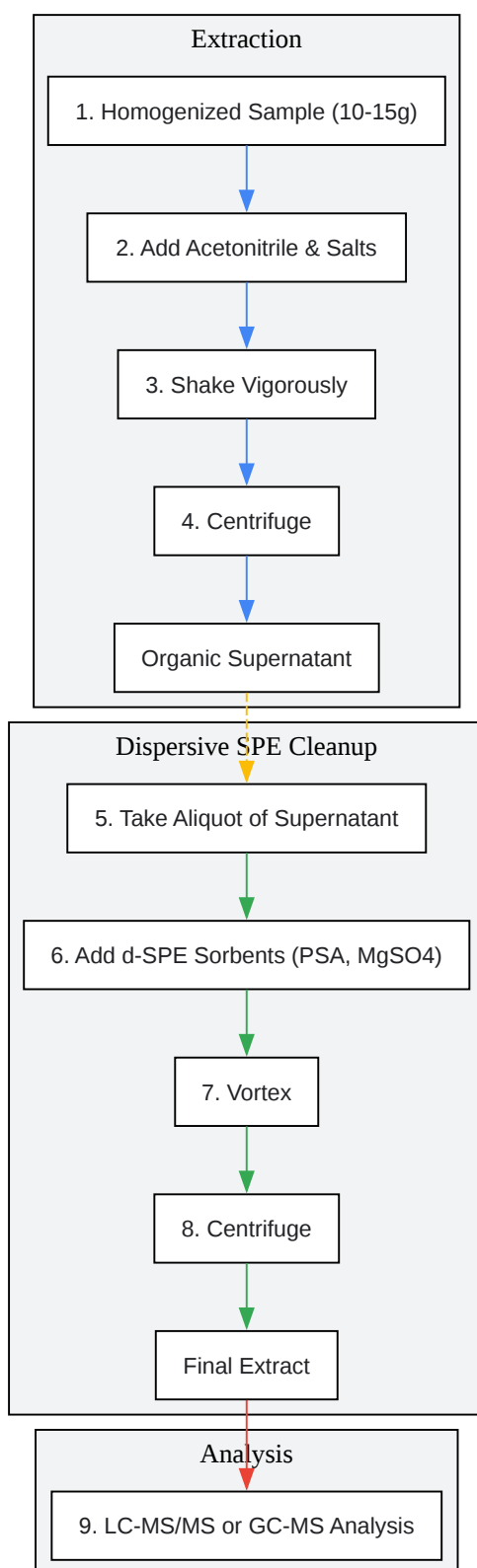
Table 2: Limits of Detection (LOD) and Quantification (LOQ) for Triazole Fungicides

Fungicide(s)	Method	Matrix	LOD	LOQ
21 Triazole Fungicides	UPLC-MS/MS	Animal-origin foods	0.1 - 0.3 µg/kg	0.3 - 0.9 µg/kg
9 Triazole Fungicides	LC-MS	Fruits and Vegetables	-	0.01 mg/kg
Myclobutanil, Tebuconazole, Difenconazole	MAD-DLLME-GC-MS	Water	0.14–0.27 µg L ⁻¹	0.47–0.90 µg L ⁻¹
22 Triazole Pesticides	QuEChERS-LC-MS/MS	Chinese Herbal Medicines	1-2.5 µg/kg	10-20 µg/kg
Penconazole, Tebuconazole, Triadimenfon	DSPE-DLLME-LC-MS	Tea	-	4.0, 7.8, and 31.6 ng kg ⁻¹

Table 3: Recovery of Triazole Fungicides and Metabolites in Various Matrices[7]

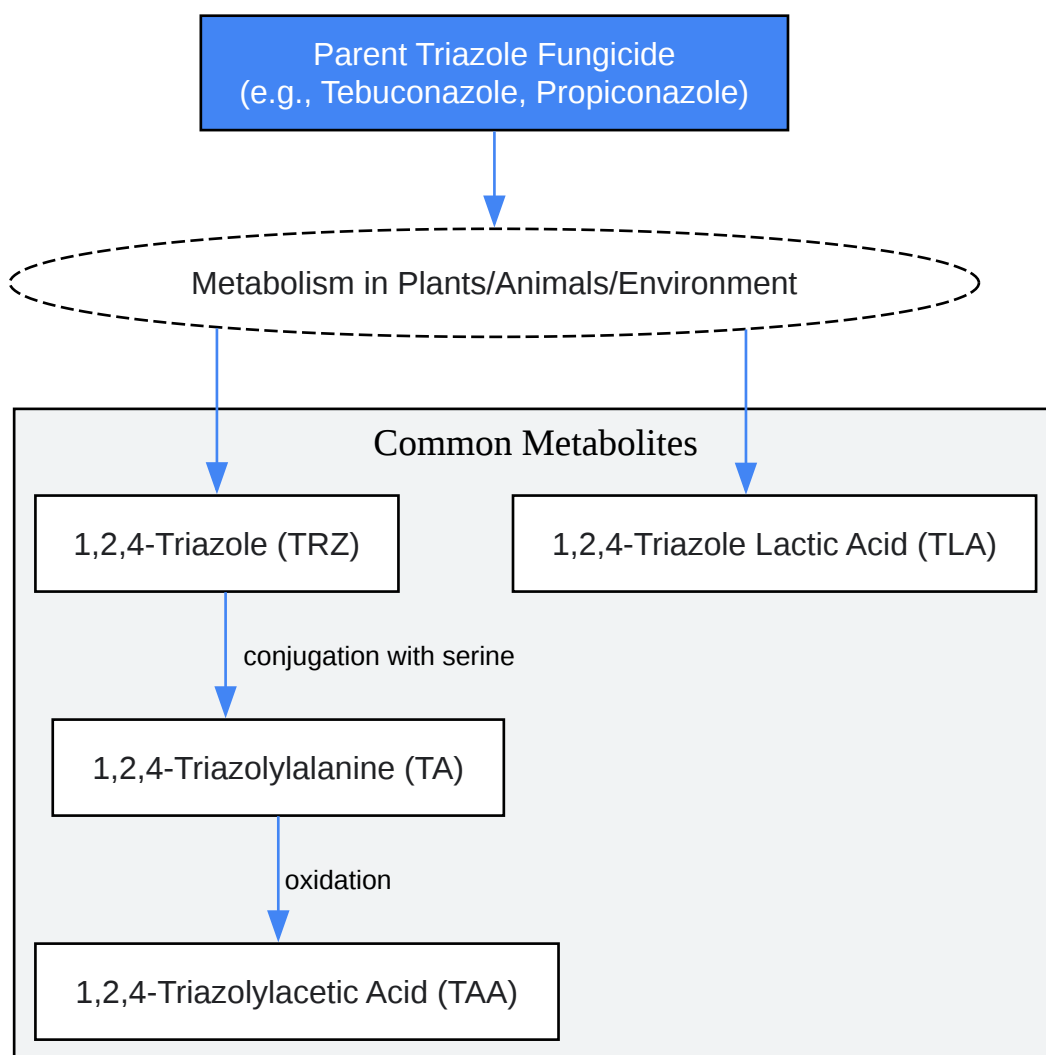
Compound	Matrix	Recovery (%)
14 Parent Triazoles & 8 Metabolites	Apples	70 - 101
14 Parent Triazoles & 8 Metabolites	Peaches	60 - 121
14 Parent Triazoles & 8 Metabolites	Flour	57 - 118
14 Parent Triazoles & 8 Metabolites	Raw Water	75 - 99
14 Parent Triazoles & 8 Metabolites	Tap Water	79 - 99

Visualizations



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Caption: QuEChERS experimental workflow for triazole fungicide analysis.



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Caption: Common metabolic pathway of triazole fungicides.

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